

# Preventing side reactions in the synthesis of polyhydroxylated biphenyls

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## Compound of Interest

**Compound Name:** 2,2',3,3',4,4'-Hexahydroxy-1,1'-biphenyl-6,6'-dimethanol dimethyl ether

**Cat. No.:** B1217884

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## Technical Support Center: Synthesis of Polyhydroxylated Biphenyls

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges during the synthesis of polyhydroxylated biphenyls.

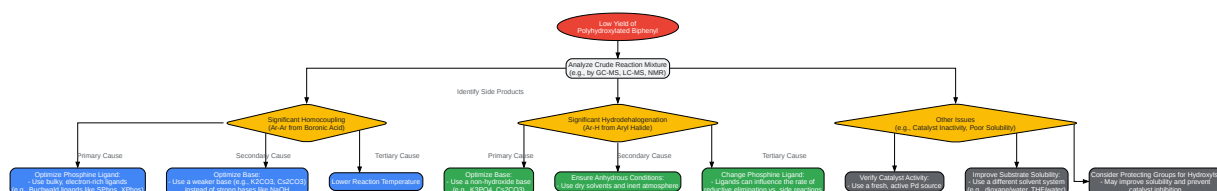
### Troubleshooting Guides

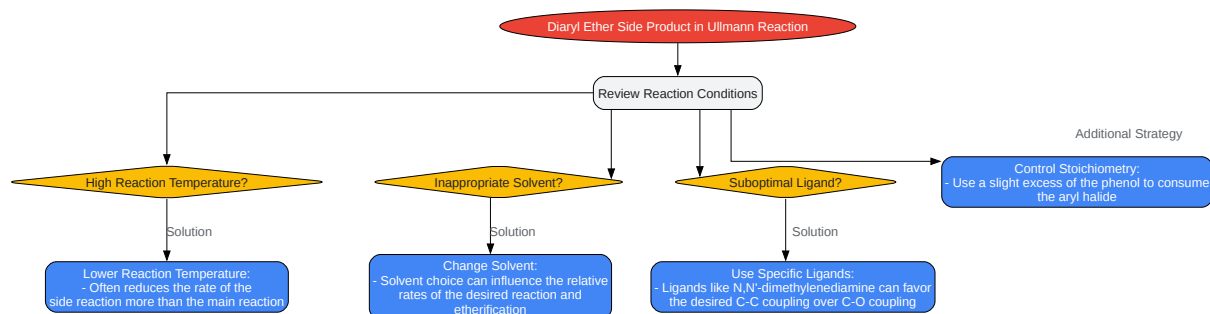
#### Issue 1: Low Yield of the Desired Polyhydroxylated Biphenyl Product in Suzuki-Miyaura Coupling

**Question:** My Suzuki-Miyaura coupling reaction to synthesize a dihydroxybiphenyl is giving a low yield of the desired product. What are the potential causes and how can I troubleshoot this?

**Answer:** Low yields in Suzuki-Miyaura coupling for polyhydroxylated biphenyls often stem from competing side reactions, primarily homocoupling of the boronic acid and hydrodehalogenation of the aryl halide. Here's a step-by-step guide to diagnose and resolve the issue:

Troubleshooting Workflow:





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